

physiological roles of the TIP 39/PTH2R system

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Compound of Interest

Compound Name: *TIP 39, Tuberoinfundibular Neuropeptide*

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An In-depth Technical Guide to the Physiological Roles of the TIP39/PTH2R System

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

The Tuberoinfundibular Peptide of 39 residues (TIP39) and its cognate G-protein coupled receptor, the Parathyroid Hormone 2 Receptor (PTH2R), form a unique neuromodulator system in the central nervous system and periphery. Unlike other neuropeptides, TIP39-synthesizing neurons are confined to just two primary brainstem locations: the subparafascicular area of the posterior thalamus and the medial paralemniscal nucleus in the pons.[1][2] From these nuclei, TIP39-containing fibers project widely, innervating numerous brain regions where the PTH2R is expressed. This anatomical arrangement provides the basis for the system's involvement in a diverse array of physiological processes.[3] The TIP39/PTH2R system is a key modulator of nociception, neuroendocrine functions, stress and anxiety responses, auditory processing, and skeletal biology.[4][5] The receptor signals through both Gs/cAMP and Gq/Ca²⁺ pathways, allowing for complex downstream cellular responses.[6] This guide provides a comprehensive overview of the anatomical, molecular, and physiological characteristics of the TIP39/PTH2R system, details key experimental methodologies used in its study, and presents quantitative data to support its role as a potential target for therapeutic intervention.

Introduction to the TIP39/PTH2R System

Tuberoinfundibular peptide of 39 residues (TIP39) was identified as the endogenous ligand for the previously orphan PTH2 receptor.[1] The PTH2R is a Class B G-protein-coupled receptor

(GPCR) with significant sequence similarity to the Parathyroid Hormone 1 Receptor (PTH1R). [7] However, the pharmacology of these receptors differs significantly. While the PTH1R is activated by both Parathyroid Hormone (PTH) and PTH-related Peptide (PTHrP), the PTH2R shows species-specific sensitivity. The human PTH2R is activated by both PTH and TIP39, whereas the rat PTH2R is potently activated by TIP39 but only weakly by PTH, suggesting TIP39 is the primary physiological ligand in many species.[1][7] TIP39 itself has negligible activity at the PTH1R.[3] The highly restricted expression of TIP39 neurons contrasts with the widespread distribution of the PTH2R, positioning this system to act as a highly specific neuromodulator influencing diverse and critical physiological functions.[1][3]

Anatomical Distribution

The unique anatomical organization of the TIP39/PTH2R system is fundamental to its function.

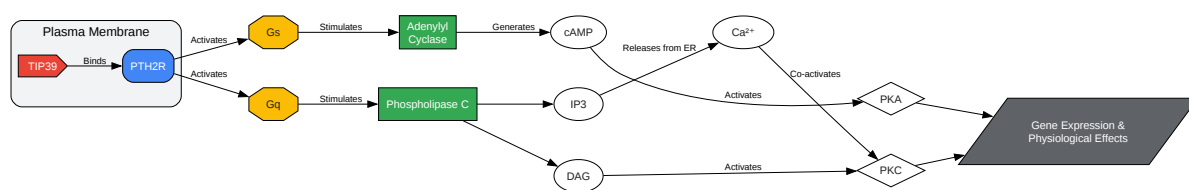
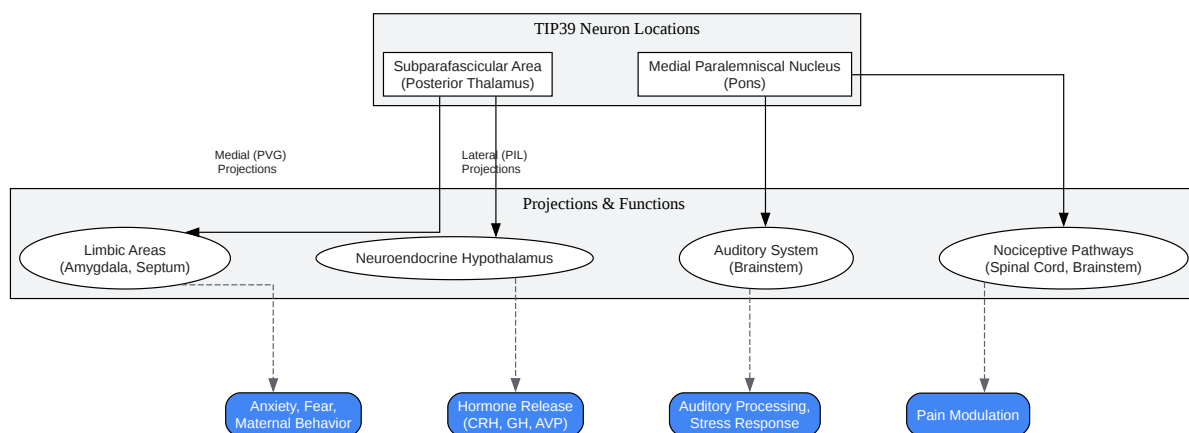
2.1 TIP39-Expressing Neurons TIP39 synthesis is remarkably localized to two main areas in the brainstem:[1][2]

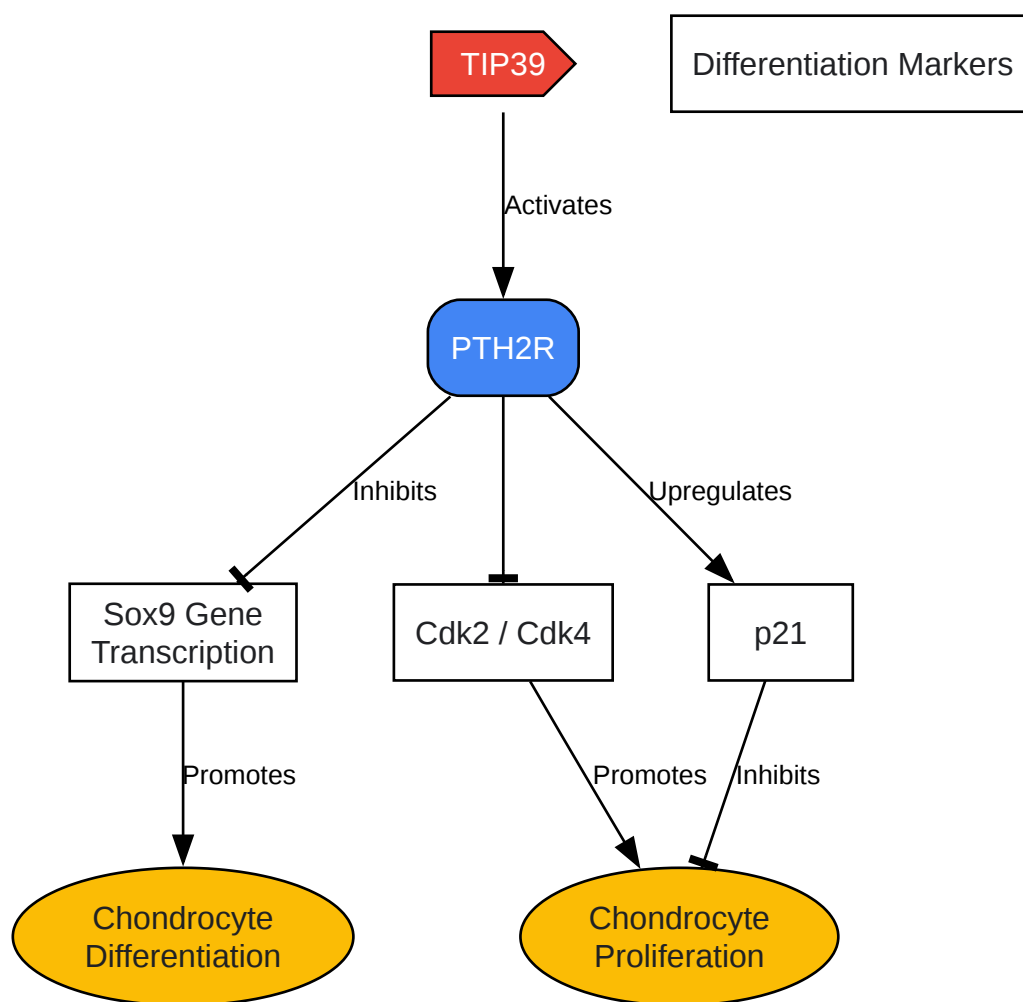
- **The Subparafascicular Area (SPF) of the Posterior Thalamus:** This area contains two subpopulations of TIP39 neurons. The medial population, in the periventricular gray (PVG), projects primarily to limbic brain regions, while the lateral population, in the posterior intralaminar complex (PIL), projects to neuroendocrine centers in the hypothalamus.[1][2][8]
- **The Medial Paralemniscal Nucleus (MPL):** Located in the lateral pons, neurons in this nucleus project to auditory and other brainstem regions, as well as caudally to the spinal cord.[1][2]

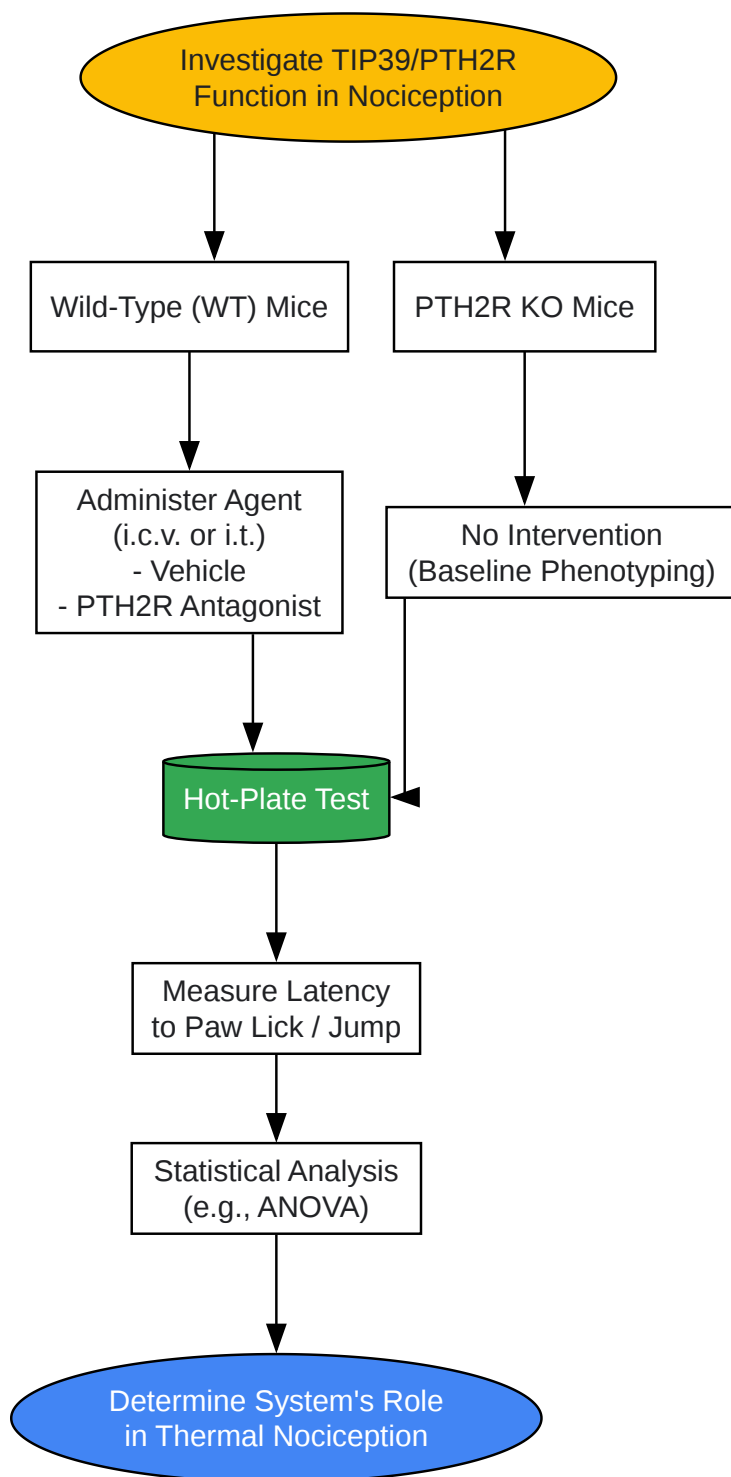
2.2 PTH2 Receptor Distribution The distribution of PTH2R-containing cell bodies and nerve fibers shows an excellent correlation with the projection patterns of TIP39 neurons.[3] High densities of the PTH2R are found in:

- **Hypothalamus:** Medial preoptic area, periventricular, paraventricular, and arcuate nuclei.[3][7][9]
- **Limbic System:** Lateral septum, bed nucleus of the stria terminalis, and various amygdaloid nuclei.[3]

- Nociceptive Pathways: Periaqueductal gray (PAG), parabrachial nuclei, nucleus of the solitary tract, and the superficial dorsal horn of the spinal cord.[\[3\]](#)[\[4\]](#)
- Auditory System: Medial geniculate body, inferior colliculi.[\[3\]](#)
- Peripheral Tissues: PTH2R expression has also been identified in the pancreas, testis, skin (keratinocytes), and growth plate cartilage (chondrocytes).[\[10\]](#)[\[11\]](#)[\[12\]](#)







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References

- 1. The TIP39-PTH2 receptor system: unique peptidergic cell groups in the brainstem and their interactions with central regulatory mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The TIP39-PTH2 receptor system: unique peptidergic cell groups in the brainstem and their interactions with central regulatory mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Distribution of Tuberoinfundibular Peptide of 39 Residues and Its Receptor, Parathyroid Hormone 2 Receptor, in the Mouse Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Behavioural actions of tuberoinfundibular peptide 39 (parathyroid hormone 2) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The neuroendocrine functions of the parathyroid hormone 2 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Frontiers | The Neuroendocrine Functions of the Parathyroid Hormone 2 Receptor [frontiersin.org]
- 7. PARATHYROID HORMONE 2 RECEPTOR AND ITS ENDOGENOUS LIGAND TIP39 ARE CONCENTRATED IN ENDOCRINE, VISCEROSENSORY AND AUDITORY BRAIN REGIONS IN MACAQUE AND HUMAN - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Parathyroid hormone 2 receptor and its endogenous ligand tuberoinfundibular peptide of 39 residues are concentrated in endocrine, viscerosensory and auditory brain regions in macaque and human - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. TIP39/parathyroid hormone type 2 receptor signaling is a potent inhibitor of chondrocyte proliferation and differentiation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. The Parathyroid Hormone Second Receptor PTH2R and its Ligand Tuberoinfundibular Peptide of 39 Residues TIP39 Regulate Intracellular Calcium and Influence Keratinocyte Differentiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Distribution of parathyroid hormone-2 receptor messenger ribonucleic acid in rat - PubMed [pubmed.ncbi.nlm.nih.gov]

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